

An In-depth Technical Guide on 2-Methylheptanal

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Compound of Interest

Compound Name: 2-Methylheptanal

Cat. No.: B049883

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This technical guide provides a detailed overview of the core physicochemical properties of **2-Methylheptanal**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Characteristics

2-Methylheptanal is an organic compound classified as an aldehyde. Its chemical structure and properties are of interest in various chemical synthesis and research applications.

Data Presentation: Physicochemical Properties

The quantitative data for **2-Methylheptanal** are summarized in the table below, providing a clear reference for its fundamental properties.

Property	Value	Source
Molecular Formula	C8H16O	[1] [2] [3]
Molecular Weight	128.21 g/mol	[1] [2] [4] [5]
Density	0.809 g/cm ³	[3]
Boiling Point	163 °C at 760 mmHg	[3]
Flash Point	42.2 °C	[3]
Water Solubility	Slightly soluble	[3]
Vapor Pressure	2.11 mmHg at 25°C	[3]
CAS Registry Number	16630-91-4	[2]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Methylheptanal** are highly specific and typically found within proprietary laboratory procedures or detailed in primary scientific literature that is not readily accessible through general web searches. The following section outlines a generalized experimental workflow for the characterization of a liquid aldehyde like **2-Methylheptanal**, which would be standard practice in a research setting.

General Characterization Workflow:

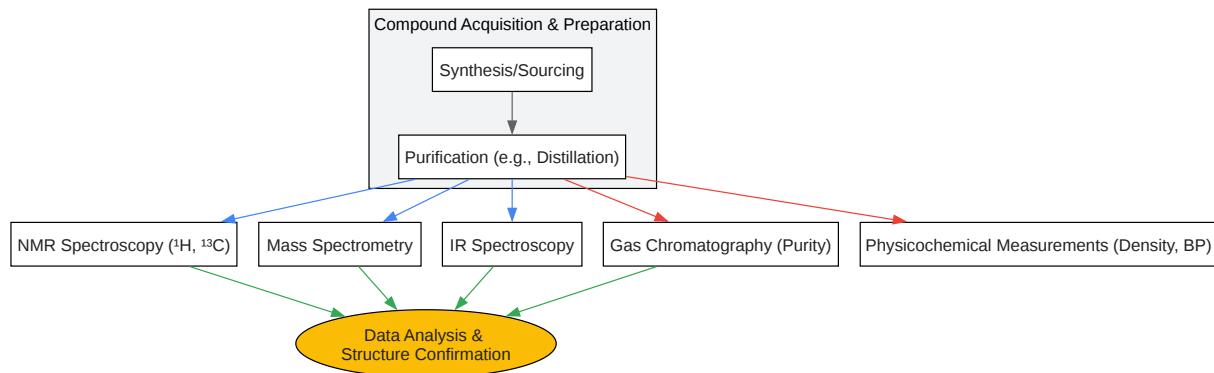
- Sample Acquisition: Obtain a commercial sample of **2-Methylheptanal** or synthesize it via an appropriate chemical reaction, such as the oxidation of the corresponding primary alcohol.
- Purification: If synthesized, the crude product would be purified, commonly using distillation, owing to its liquid state and boiling point.
- Structural Confirmation:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra would be acquired to confirm the carbon-hydrogen framework and the presence of the aldehyde

functional group.

- Mass Spectrometry (MS): Electron ionization mass spectrometry would be used to determine the molecular weight and fragmentation pattern, confirming the molecular formula.[6]
- Infrared (IR) Spectroscopy: An IR spectrum would be recorded to identify the characteristic C=O stretch of the aldehyde group (typically around 1730-1705 cm⁻¹).
- Purity Analysis:
 - Gas Chromatography (GC): A GC analysis would be performed to determine the purity of the compound and to identify any potential impurities.[6] The Kovats retention index is a key metric derived from this analysis.[1]
- Physicochemical Property Measurement:
 - Density: Measured using a pycnometer or a digital density meter.
 - Boiling Point: Determined experimentally using distillation apparatus under controlled pressure.

Visualizations: Logical Workflow

The following diagram illustrates a conceptual workflow for the identification and characterization of an organic compound such as **2-Methylheptanal**.



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Conceptual workflow for compound characterization.

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